

Personal protective equipment for handling 3(2H)-Benzofuranone, 6,7-dihydroxy-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3(2H)-Benzofuranone, 6,7-dihydroxy-
Cat. No.:	B1293603

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Essential Safety and Handling Guide for 3(2H)-Benzofuranone, 6,7-dihydroxy-

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3(2H)-Benzofuranone, 6,7-dihydroxy-** (CAS No: 6272-27-1), tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

3(2H)-Benzofuranone, 6,7-dihydroxy- is classified as a hazardous substance. The primary routes of exposure are inhalation, eye contact, skin contact, and ingestion.[1]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Pictogram:

- Irritant (Exclamation Mark)

Hazard	Description	Primary Routes of Exposure	Potential Health Effects
Skin Irritation	Causes redness, itching, scaling, blistering, or dryness upon contact. [1]	Skin Contact	Inflammation and irritation. [1]
Serious Eye Irritation	Can result in redness, pain, or severe eye damage. [1]	Eye Contact	Significant eye irritation and potential for damage. [1]
Respiratory Irritation	May cause irritation of the lungs and respiratory system. [1]	Inhalation	Respiratory tract irritation. [1]
Ingestion	Overexposure may lead to serious illness or death. [1]	Ingestion	Not specified, but considered a route of exposure. [1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Recommended Equipment	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact. [1]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may also be appropriate.	To protect eyes from splashes and particles. [1]
Skin and Body Protection	Laboratory coat.	To protect clothing and skin from contamination. [1]
Respiratory Protection	A NIOSH/MSHA-approved respirator if dust or aerosols are generated or if working in a poorly ventilated area.	To prevent inhalation of the compound. [1]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Work in a well-ventilated area, preferably a certified chemical fume hood.[\[1\]](#)
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting work.
 - Clearly label all containers.
- Handling:
 - Wear the appropriate PPE as detailed in the table above.
 - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

- Use tools (e.g., spatula, scoop) for transferring the solid material to minimize dust generation.
- Keep the container tightly closed when not in use.[1]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[1]
 - Decontaminate the work area.
 - Remove and properly store or dispose of contaminated PPE.

Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to contain and clean up the material safely.



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Caption: Chemical Spill Response Workflow.

Step-by-Step Spill Cleanup Procedure:

- Evacuate and Secure the Area: Immediately alert personnel in the vicinity and evacuate all non-essential individuals. Restrict access to the contaminated zone.
- Ventilate the Area: If it is safe to do so, increase ventilation to the area.
- Wear Appropriate PPE: Don all required personal protective equipment before entering the spill area.
- Contain the Spill: For a solid, carefully sweep or vacuum the material to avoid dust generation. For a liquid, use an inert absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials.[2]

- Collect the Waste: Place the contained material and any contaminated absorbents into a clearly labeled, sealable hazardous waste container.[[2](#)]
- Decontaminate the Area: Clean the spill area with a suitable solvent, followed by washing with soap and water. All cleaning materials must also be disposed of as hazardous waste.[[2](#)]
- Dispose of Contaminated Materials: All contaminated clothing, PPE, and cleanup materials must be collected and disposed of as hazardous waste.[[2](#)]

Disposal Plan

Unused or waste **3(2H)-Benzofuranone, 6,7-dihydroxy-** and its containers must be treated as hazardous chemical waste.

- Primary Disposal Method: The recommended method for disposal is to transfer the waste to a licensed hazardous waste disposal facility.[[1](#)][[2](#)] These facilities are equipped to handle and treat toxic chemicals in a safe and environmentally sound manner.
- Container Disposal: Dispose of contents and container to an approved waste disposal plant. [[1](#)] Do not reuse empty containers.
- Regulatory Compliance: All disposal activities must be in strict accordance with local, state, and federal regulations. Do not let the product enter drains, other waterways, or soil.[[1](#)]

First Aid Measures

- General Advice: Immediately remove any clothing contaminated by the product. Consult a physician and show them the safety data sheet.[[1](#)]
- If Inhaled: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician.[[1](#)]
- In Case of Skin Contact: Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[[1](#)]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[1](#)]

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor if you feel unwell.[\[1\]](#)

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling 3(2H)-Benzofuranone, 6,7-dihydroxy-]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293603#personal-protective-equipment-for-handling-3-2h-benzofuranone-6-7-dihydroxy>]

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